Application Notes and Protocols for the Quantification of 1-Methyl-1-vinylcyclohexane

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Compound of Interest		
Compound Name:	*1-Methyl-1-vinylcyclohexane*	
Cat. No.:	*B15232484*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the quantitative analysis of **1-Methyl-1-vinylcyclohexane**, a volatile organic compound, using Gas Chromatography-Mass Spectrometry (GC-MS). The protocols outlined below are designed for researchers in academic and industrial settings, including those in drug development, requiring accurate quantification of terpenes and related compounds.

Introduction

1-Methyl-1-vinylcyclohexane is a monoterpene that may be present in various natural and synthetic samples. Accurate quantification is crucial for quality control, formulation development, and safety assessment in the pharmaceutical and other industries. Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful and widely used technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **1-Methyl-1-vinylcyclohexane**.[1] This document details two primary sample introduction methods for GC-MS analysis: Headspace (HS) sampling and direct liquid injection following solvent extraction.

Analytical Methodologies

The choice between headspace and solvent extraction methods depends on the sample matrix and the desired sensitivity.

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- Headspace GC-MS (HS-GC-MS): This technique is ideal for the analysis of volatile compounds in solid or liquid samples. It involves heating the sample in a sealed vial to allow volatile analytes to partition into the gas phase (headspace) above the sample. A portion of this headspace gas is then injected into the GC-MS system. This method is advantageous as it minimizes matrix effects and reduces the risk of contaminating the GC system with non-volatile sample components.[2][3]

- Solvent Extraction GC-MS: In this method, the sample is extracted with a suitable organic solvent to dissolve the target analyte. An aliquot of the resulting extract is then directly injected into the GC-MS. This approach is often used for less volatile compounds or when higher sensitivity is required.

Experimental Protocols

Protocol 1: Quantification of **1-Methyl-1-vinylcyclohexane** using Headspace GC-MS (HS-GC-MS)

This protocol is suitable for the analysis of **1-Methyl-1-vinylcyclohexane** in solid or liquid matrices such as plant material, pharmaceutical formulations, or environmental samples.

1. Materials and Reagents:

- **1-Methyl-1-vinylcyclohexane** standard (analytical grade)
- Internal Standard (IS), e.g., Toluene-d8 or other suitable deuterated compound
- Methanol or another suitable solvent for standard preparation
- 20 mL headspace vials with magnetic crimp caps and septa
- Crimp tool
- Analytical balance
- Micropipettes

2. Instrumentation:

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- Gas chromatograph with a mass selective detector (GC-MS)
- Headspace autosampler
- Capillary column: e.g., DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent

3. Preparation of Standards and Samples:

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **1-Methyl-1-vinylcyclohexane** and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standards by serial dilution of the stock solution to create a calibration curve (e.g., 0.1, 0.5, 1, 5, 10, 25, 50 µg/mL).
- Internal Standard (IS) Solution (10 µg/mL): Prepare a stock solution of the internal standard and dilute it to the working concentration.
- Sample Preparation:
  - For solid samples: Accurately weigh approximately 100 mg of the homogenized sample into a 20 mL headspace vial.
  - For liquid samples: Pipette 1 mL of the liquid sample into a 20 mL headspace vial.
- Spiking: Add a known amount of the internal standard solution to each standard and sample vial.

4. HS-GC-MS Analysis:

- Headspace Parameters:
  - Vial Equilibration Temperature: 80-120°C
  - Vial Equilibration Time: 15-30 minutes
  - Loop Temperature: 90-130°C
  - Transfer Line Temperature: 100-140°C

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- Injection Volume: 1 mL

- GC Parameters:
  - Inlet Temperature: 250°C
  - Carrier Gas: Helium at a constant flow rate of 1.0-1.5 mL/min
  - Oven Temperature Program:
    - Initial temperature: 40°C, hold for 2 minutes
    - Ramp: 10°C/min to 250°C
    - Hold: 5 minutes at 250°C
- MS Parameters:
  - Ion Source Temperature: 230°C
  - Quadrupole Temperature: 150°C
  - Ionization Mode: Electron Ionization (EI) at 70 eV
  - Scan Mode: Selected Ion Monitoring (SIM) for quantification. Monitor characteristic ions for **1-Methyl-1-vinylcyclohexane** (e.g., m/z 93, 108, 122) and the internal standard.

5. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of **1-Methyl-1-vinylcyclohexane** to the peak area of the internal standard against the concentration of the standards.
- Determine the concentration of **1-Methyl-1-vinylcyclohexane** in the samples by interpolating their peak area ratios on the calibration curve.

Protocol 2: Quantification of **1-Methyl-1-vinylcyclohexane** using Solvent Extraction GC-MS

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This protocol is suitable for samples where headspace analysis may not be sensitive enough or for matrices that are readily soluble in an organic solvent.

1. Materials and Reagents:

- **1-Methyl-1-vinylcyclohexane** standard (analytical grade)
- Internal Standard (IS), e.g., Toluene-d8
- Hexane or other suitable extraction solvent (GC grade)
- Anhydrous sodium sulfate
- Centrifuge tubes (15 mL)
- Vortex mixer
- Centrifuge
- GC vials with inserts

2. Instrumentation:

- Gas chromatograph with a mass selective detector (GC-MS)
- Autosampler
- Capillary column: e.g., DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent

3. Preparation of Standards and Samples:

- Stock and Working Standards: Prepare as described in Protocol 1, using hexane as the solvent.
- Sample Preparation:
  - Accurately weigh approximately 1 g of the homogenized sample into a 15 mL centrifuge tube.

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- Add 5 mL of hexane and a known amount of the internal standard.
- Vortex for 2 minutes to ensure thorough extraction.
- Centrifuge at 3000 rpm for 10 minutes.
- Carefully transfer the supernatant to a clean tube containing a small amount of anhydrous sodium sulfate to remove any residual water.
- Transfer the dried extract to a GC vial for analysis.

4. GC-MS Analysis:

- GC Parameters:
  - Inlet Temperature: 250°C
  - Injection Volume: 1 µL
  - Split Ratio: 10:1 or as appropriate
  - Carrier Gas: Helium at a constant flow rate of 1.0-1.5 mL/min
  - Oven Temperature Program: (Same as Protocol 1)
- MS Parameters: (Same as Protocol 1)

5. Data Analysis: (Same as Protocol 1)

Data Presentation

The following tables present representative quantitative data for the validation of an analytical method for **1-Methyl-1-vinylcyclohexane**, based on typical performance characteristics for terpene analysis by GC-MS.

Table 1: Linearity and Range

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Analyte	Calibration Range (µg/mL)	R^2
1-Methyl-1-vinylcyclohexane	0.1 - 50	> 0.995

Table 2: Limit of Detection (LOD) and Limit of Quantification (LOQ)

Analyte	LOD (µg/mL)	LOQ (µg/mL)
1-Methyl-1-vinylcyclohexane	0.03	0.1

Table 3: Precision

Analyte	Concentration (µg/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=6)
1-Methyl-1-vinylcyclohexane	1	< 5%	< 10%
1-Methyl-1-vinylcyclohexane	25	< 3%	< 8%

Table 4: Accuracy (Recovery)

Analyte	Spiked Concentration (µg/mL)	Mean Recovery (%)
1-Methyl-1-vinylcyclohexane	1	95 - 105
1-Methyl-1-vinylcyclohexane	25	98 - 102

Visualizations

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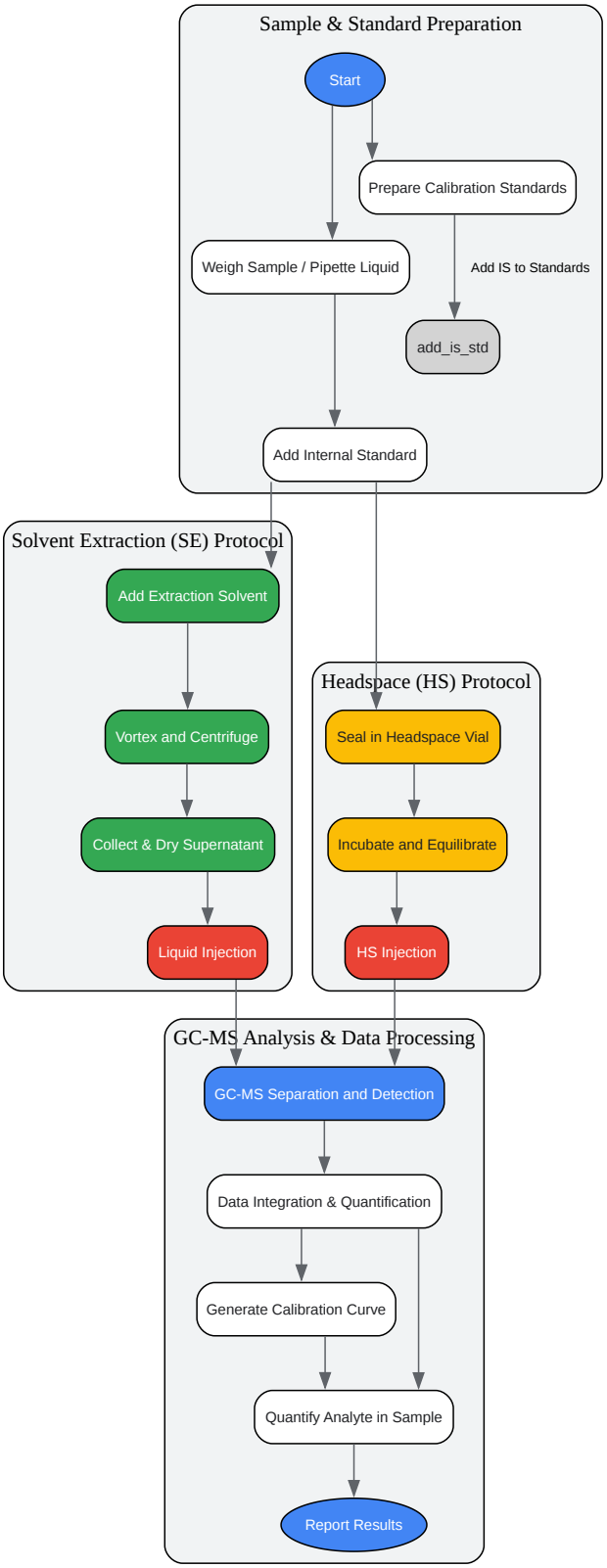

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Caption: Workflow for quantifying **1-Methyl-1-vinylcyclohexane**.

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